

UNC2250: Key Characteristics for Cell Assays

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Compound Focus: **UNC2250**

Cat. No.: S547974

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The table below summarizes the essential information you'll need for planning your experiments with **UNC2250**.

Property	Description / Value
Molecular Weight	440.58 g/mol [1] [2]
CAS Number	1493694-70-4 [2]
Primary Target	MerTK (c-Mer) [1] [2]
IC ₅₀ for MerTK	1.7 nM [1] [2]
Selectivity (vs. Axl/Tyro3)	~160-fold / ~60-fold [1] [2]
Recommended Solvent	DMSO (≥ 10 mg/mL) [2]
Common Stock Concentration	10 mM in DMSO [1] [2]

Detailed Cell Assay Protocols

The following sections outline specific protocols used in published research for evaluating **UNC2250**'s effects in cellular models.

Inhibition of MerTK Phosphorylation (Western Blot)

This protocol is used to confirm the on-target activity of **UNC2250** by measuring its ability to inhibit MerTK phosphorylation [2].

- **Cell Line:** 697 B-ALL cells [2].
- **Procedure:**
 - Culture cells at a density of 3×10^6 cells/mL [3].
 - Treat cells with a dose range of **UNC2250** (e.g., 5 - 500 nM) or a vehicle control (DMSO) for **1 hour** [2].
 - Prepare cell lysates.
 - Detect levels of total and phosphorylated MerTK via immunoblotting.
- **Expected Outcome:** Dose-dependent inhibition of MerTK phosphorylation with an IC_{50} value of approximately 9.8 nM in 697 cells [2].

Cell Proliferation and Viability (MTT Assay)

The MTT assay is a common colorimetric method to assess cell viability and proliferation after inhibitor treatment [4].

- **Cell Lines:** Sensitive (K562-S) and Imatinib-resistant (K562-R) Chronic Myeloid Leukemia (CML) cells [4].
- **Procedure:**
 - Plate cells in 96-well plates at a density of **1.0×10^4 cells per well** in 50 μ L of media [4].
 - Add 50 μ L of media containing different concentrations of **UNC2250** (or other TAM kinase inhibitors). Include controls (e.g., DMSO vehicle) [4].
 - Incubate the plates for **72 hours** in a 37°C, 5% CO₂ incubator [4].
 - Add **15 μ L of 5 μ g/mL MTT dye** to each well and incubate for another **3-4 hours** to allow formazan crystal formation [4].
 - Carefully remove the media without disturbing the crystals and dissolve them in an equal volume of DMSO [4].
 - Measure the relative absorbance at **550 nm** using a spectrophotometric plate reader [4].
- **Data Analysis:** Plot cell viability against the log of inhibitor concentration to determine IC_{50} values.

Clonogenic (Colony Formation) Assay

This assay tests the ability of a single cell to proliferate and form a colony, indicating long-term inhibitory effects [4] [1].

- **Cell Lines:** Used in rhabdoid tumor (BT-12) and non-small cell lung cancer (Colo699) models [1].
- **Procedure (Soft Agar for Anchorage-Independent Growth):**
 - Prepare a bottom layer of **0.8% agar** in complete media in a 6-well plate and allow it to solidify [4].
 - For the top layer, mix **0.3-0.5% agar** with warm media and the cell suspension (**3,500 cells per well** for K562 models) [4].
 - Once the top layer solidifies, add 1 mL of fresh media containing the desired concentration of **UNC2250** or vehicle [4].
 - Refresh the media and inhibitors **twice a week** [4].
 - Culture cells for **2-3 weeks** (e.g., 2 weeks for Colo699, 3 weeks for BT-12) [1].
 - Stain colonies with methylene blue, thiazolyl blue tetrazolium bromide, or nitrotetrazolium blue chloride and count them manually under a microscope [4] [1].

Experimental Results and Key Findings

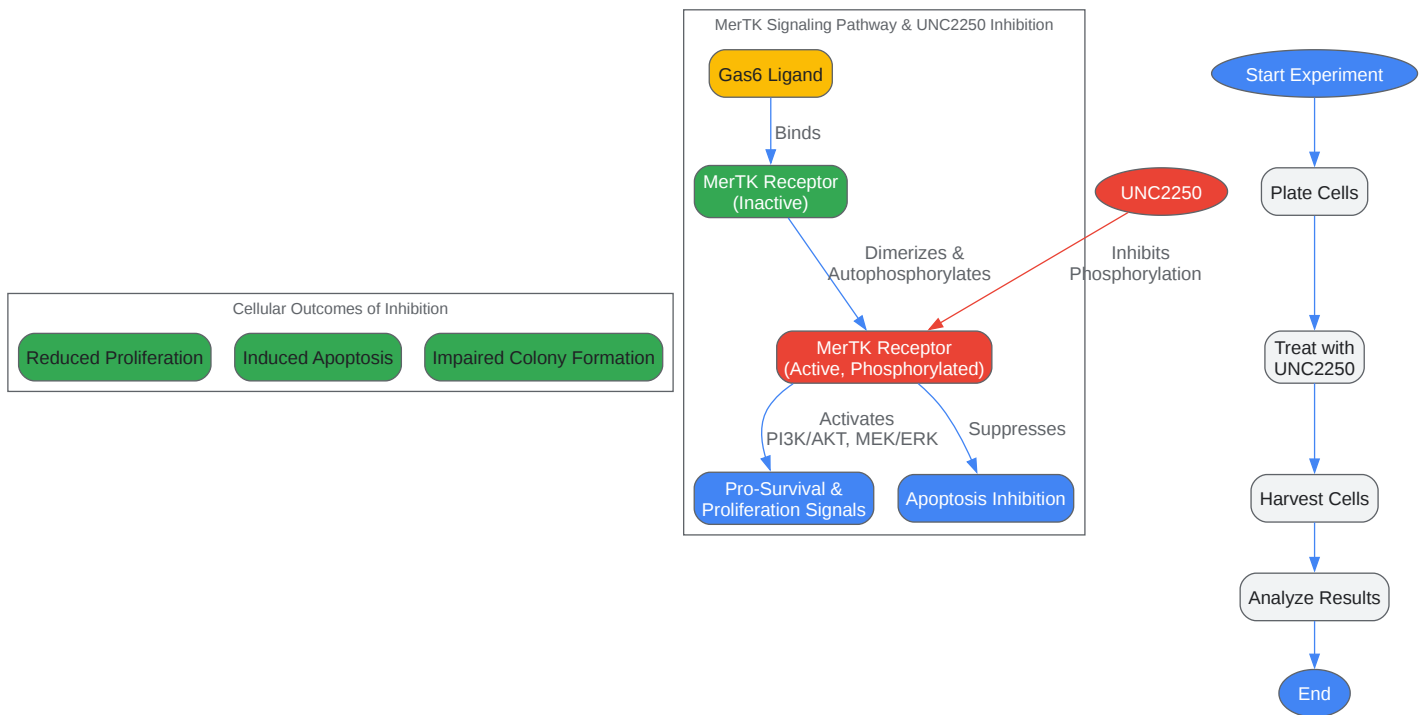
The table below summarizes quantitative results from various studies using **UNC2250**, demonstrating its consistent anti-cancer activity across different cancer types.

Assay Type	Cell Line / Model	Key Findings	Reference
Western Blot	697 B-ALL	IC ₅₀ of 9.8 nM for inhibition of MerTK phosphorylation.	[2]
MTT (Proliferation)	K562-S & K562-R CML	Significant reduction in proliferation of both sensitive and resistant cells.	[4]
Clonogenic Assay	BT-12 Rhabdoid Tumor	Reduced colony-forming potential at concentrations up to ~3 µM.	[1]
Clonogenic Assay	Colo699 NSCLC	Reduced colony-forming potential at concentrations of ~300 nM.	[1]

Assay Type	Cell Line / Model	Key Findings	Reference
Functional Assay	MCL Cell Lines	Induced G2/M phase arrest and promoted apoptosis.	[5]

UNC2250 Mechanism of Action and Workflow

The following diagram illustrates the mechanism of MerTK signaling and how **UNC2250** exerts its effects at a cellular level, integrating it into a simplified experimental workflow.



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*Mechanism of **UNC2250** and Experimental Workflow. **UNC2250** potently inhibits MerTK phosphorylation, blocking downstream survival signals and leading to anti-cancer cellular effects.*

Key Considerations for Researchers

- **Solubility and Storage:** Prepare stock solutions in DMSO and store at -20°C or -80°C. Aliquot to avoid repeated freeze-thaw cycles [2].
- **Cell Line Validation:** Confirm MerTK expression in your cell models via Western blot or RT-PCR before experimentation, as efficacy is dependent on target presence [4] [5] [3].
- **Combination Therapy:** Research indicates TAM kinase inhibitors can have additive or synergistic effects with other drugs like Imatinib, suggesting promise for combination treatment strategies [4].

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References

1. UNC2250 | Mertk inhibitor | Mechanism | Concentration [selleckchem.com]
2. UNC2250 | Mer Inhibitor [medchemexpress.com]
3. UNC2025, a MERTK small molecule inhibitor, is ... [pmc.ncbi.nlm.nih.gov]
4. TAM family kinases are potential candidate targets for ... - PMC [pmc.ncbi.nlm.nih.gov]
5. The proto-oncogene Mer tyrosine kinase is a novel ... [pmc.ncbi.nlm.nih.gov]

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